GC-MS fragmentation pattern analysis of Ethyl 2-(3-methylphenylthio)propionate

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Compound of Interest

Compound Name:	*Ethyl 2-[(3-methylphenyl)sulfanyl]propanoate*
CAS No.:	*1249700-29-5*
Cat. No.:	*B2354824*

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An In-Depth Guide to the GC-MS Fragmentation Analysis of Ethyl 2-(3-methylphenylthio)propionate

A Comparative Analysis for Applied Mass Spectrometry

For professionals in analytical chemistry and drug development, Gas Chromatography-Mass Spectrometry (GC-MS) stands as a cornerstone for the identification and structural elucidation of volatile and semi-volatile organic compounds. This guide offers a senior-level perspective on the analysis of Ethyl 2-(3-methylphenylthio)propionate, a molecule incorporating an aromatic thioether and an ethyl ester moiety. We will deconstruct its predicted electron ionization (EI) fragmentation pattern, provide a robust experimental protocol, and compare the GC-MS approach with alternative analytical methodologies.

The structural characterization of such molecules is paramount, whether they are synthetic intermediates, potential impurities, or target compounds in metabolic studies. Understanding

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the fragmentation behavior is not merely an academic exercise; it is fundamental to developing reliable, specific, and validated analytical methods.

The Predicted Electron Ionization (EI) Fragmentation Pathway

Under standard 70 eV electron ionization, Ethyl 2-(3-methylphenylthio)propionate will undergo a series of predictable and diagnostic bond cleavages. The fragmentation cascade is dictated by the relative stability of the resulting radical cations and neutral losses. The structure of the parent molecule, with its key functional groups, is presented below.

Molecular Structure:

- IUPAC Name: Ethyl 2-(3-methylphenylthio)propionate
- Molecular Formula: $C_{12}H_{16}O_2S$
- Molecular Weight: 224.32 g/mol

The mass spectrum is anticipated to be dominated by fragments arising from cleavages at the ester and thioether linkages, which represent the most labile sites in the molecule.

Primary Fragmentation Sites and Key Fragment Ions

- Alpha-Cleavage at the Thioether Bond: The carbon-sulfur bonds are susceptible to cleavage. The most significant fragmentation is expected to be the cleavage of the C-S bond, leading to the formation of a stable 3-methylthiophenyl cation.
  - m/z 137: Formation of the $[CH_3\text{-}C_6H_4\text{-}S]^+$ ion. This fragment is stabilized by the aromatic ring and the sulfur atom, making it a potentially abundant ion.
  - m/z 123: Loss of a methyl radical from the tolyl group is less common directly but can occur. More likely is the formation of the thiophenol radical cation, $[C_6H_5S]^+$, though the 3-methyl version is more specific here.
- Cleavage of the Ester Group: The ethyl propionate side chain offers several characteristic fragmentation pathways.

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- m/z 151: Loss of the ethoxy radical (•OCH_2CH_3, 45 Da) from the molecular ion to form the acylium ion $[M - 45]^+$. This is a very common fragmentation for ethyl esters.[1]
- m/z 179: Loss of the ethyl group (•CH_2CH_3, 29 Da) from the ester.[2]
- m/z 87: Cleavage of the bond between the sulfur and the propionate alpha-carbon can yield the $[CH(CH_3)COOC_2H_5]^+$ ion.

- McLafferty Rearrangement: For a classic McLafferty rearrangement to occur, a gamma-hydrogen must be accessible to the carbonyl oxygen. In this molecule, the sulfur atom is at the gamma position, precluding a standard McLafferty rearrangement that would involve the elimination of an alkene. However, rearrangements involving the sulfur atom can occur, though they are often more complex.[3] A rearrangement followed by the loss of ethanol (46 Da) is possible for some esters, which would yield a fragment at m/z 178 $[M-46]^+$.[4]
- Aromatic Ring Fragmentation: The 3-methylphenyl (tolyl) group itself can lead to characteristic ions.
  - m/z 91: The classic tropylium ion ($[C_7H_7]^+$) is a hallmark of alkylbenzene compounds and is expected to be present, arising from rearrangements of the tolyl-containing fragments.[4][5]

Visualizing the Fragmentation Pathway

The logical flow of the primary fragmentation events can be visualized to better understand the relationships between the major ions observed in the mass spectrum.

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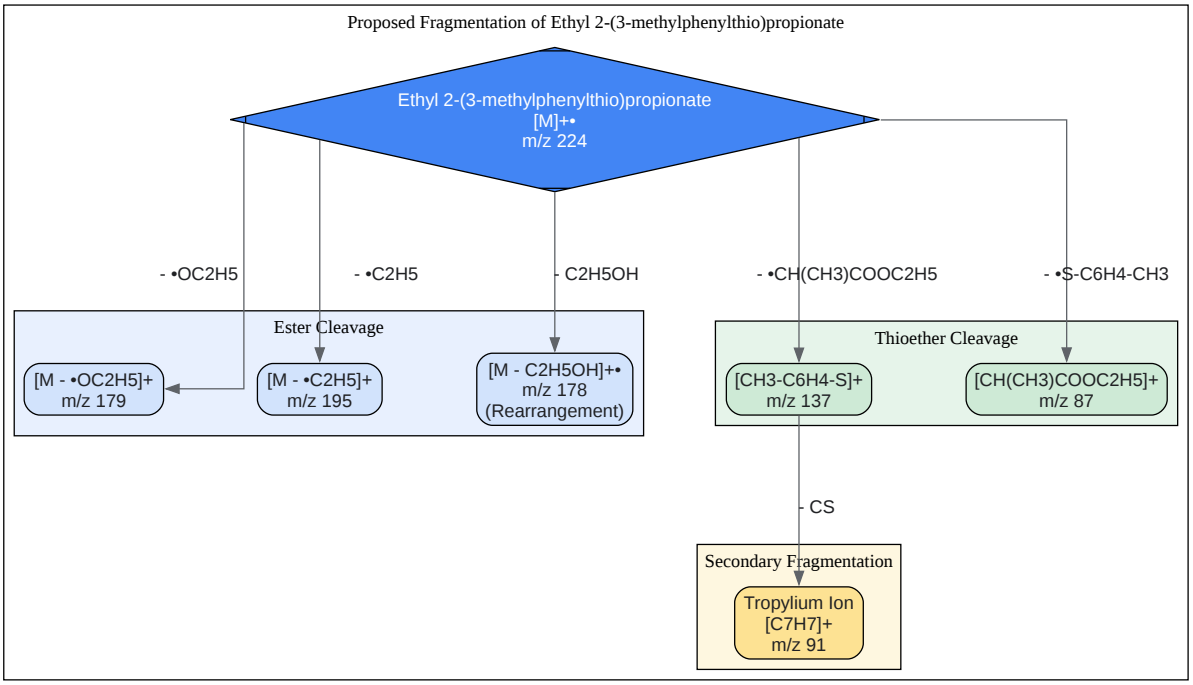

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